

Application Notes: Deuruxolitinib Stock Solution Preparation and Storage

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Introduction

Deuruxolitinib (formerly CTP-543) is a deuterated form of ruxolitinib, an orally available inhibitor of Janus kinase 1 (JAK1) and Janus kinase 2 (JAK2).[1][2][3] The JAK-STAT signaling pathway is a critical regulator of hematopoiesis and immune function.[1] Dysregulation of this pathway is implicated in autoimmune disorders such as alopecia areata, an autoimmune condition that causes hair loss.[1][4] **Deuruxolitinib** modulates the immune response by blocking the phosphorylation and activation of STAT proteins, thereby interrupting the signaling cascade that leads to inflammation around hair follicles.[5] These application notes provide detailed protocols for the preparation and storage of **Deuruxolitinib** stock solutions for research use.

Data Summary

The following tables summarize the key quantitative data for **Deuruxolitinib**.

Table 1: Physicochemical Properties of **Deuruxolitinib**

Property	Value	Source
CAS Number	1513883-39-0	[2]
Molecular Formula	C17H10D8N6	[2]



| Molecular Weight | 314.41 g/mol | [6] |

Table 2: Solubility of **Deuruxolitinib**

Solvent	Solubility	Notes	Source
DMSO	≥ 116.67 mg/mL (≥ 371.08 mM)	May require ultrasonic assistance for complete dissolution.	[6]
DMSO	≥ 125 mg/mL (≥ 397.57 mM)		[2]

| Aqueous Media | High solubility at low pH. At least 0.12 mg/mL across physiological pH (1.0 to 6.8). | Data from FDA filings for the oral tablet formulation. |[7] |

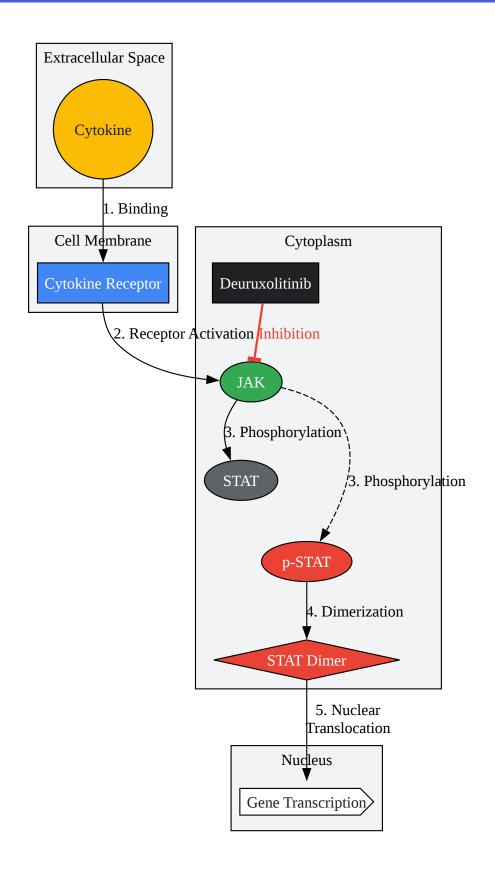
Table 3: Recommended Storage Conditions

Format	Temperature	Duration	Source
Solid Powder	-20°C	3 years	[6]
In Solvent (DMSO)	-80°C	6 months	[3][6]

| In Solvent (DMSO) | -20°C | 1 month |[3][6] |

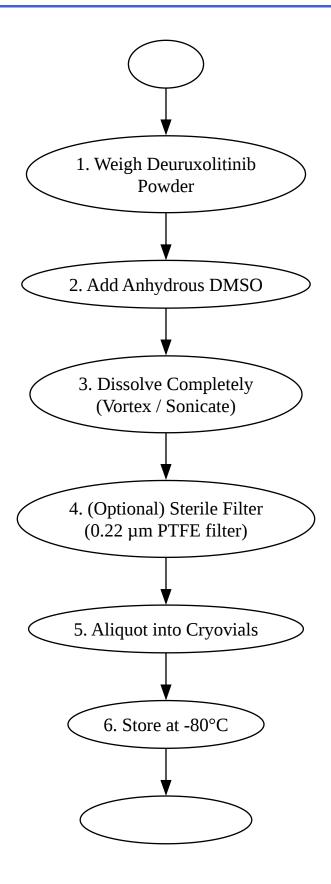
Signaling Pathway and Experimental Workflow





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Experimental Protocols

Protocol 1: Preparation of a High-Concentration Deuruxolitinib Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Deuruxolitinib** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Deuruxolitinib** powder (CAS: 1513883-39-0)
- Anhydrous/molecular biology grade DMSO
- · Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- · Pipettes and sterile, filter-barrier pipette tips
- Vortex mixer
- · (Optional) Ultrasonic water bath
- (Optional) Sterile 0.22 μm syringe filter (PTFE for organic solvents)

Procedure:

- Pre-analysis Calculation:
 - Determine the required mass of **Deuruxolitinib** using the formula: Mass (mg) = Desired
 Concentration (M) x Volume (L) x Molecular Weight (g/mol) x 1000
 - Example for 1 mL of a 100 mM (0.1 M) stock: Mass (mg) = 0.1 mol/L x 0.001 L x 314.41
 g/mol x 1000 = 31.44 mg
- Weighing:
 - Under a chemical fume hood, carefully weigh the calculated amount of **Deuruxolitinib** powder into a suitable sterile tube.



• Solubilization:

- Add the calculated volume of anhydrous DMSO to the tube containing the **Deuruxolitinib** powder.
- Cap the tube tightly and vortex thoroughly for 2-3 minutes until the powder is completely dissolved.
- If dissolution is difficult, place the tube in an ultrasonic water bath for 5-10 minute intervals until the solution is clear.

Sterilization (Optional):

 For cell culture applications requiring stringent sterility, filter the stock solution through a 0.22 μm PTFE syringe filter into a new sterile tube. This step may result in minor volume loss.

· Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile cryovials.[3]
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[3][6]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the serial dilution of the high-concentration DMSO stock solution to create working solutions for treating cells in culture.

Materials:

- 100 mM Deuruxolitinib stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line

Methodological & Application



- Sterile microcentrifuge tubes
- Pipettes and sterile, filter-barrier pipette tips

Procedure:

- Thawing:
 - Remove one aliquot of the 100 mM **Deuruxolitinib** stock solution from the -80°C freezer and thaw it at room temperature.
- Intermediate Dilution:
 - Perform an intermediate dilution of the stock solution in sterile cell culture medium. This
 helps ensure accurate pipetting for the final concentrations.
 - \circ Example: To make a 1 mM intermediate solution, dilute the 100 mM stock 1:100 (e.g., 2 μ L of 100 mM stock + 198 μ L of culture medium).
- Final Dilution:
 - Add the appropriate volume of the intermediate solution to your cell culture plates to achieve the desired final concentration.
 - \circ Example: To achieve a final concentration of 1 μ M in a well containing 1 mL of medium, add 1 μ L of the 1 mM intermediate solution.
- Solvent Control:
 - It is critical to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the wells treated with **Deuruxolitinib**. Typically, the final DMSO concentration should be kept below 0.1% to minimize solvent-induced cytotoxicity.

Safety Precautions:

• **Deuruxolitinib** is a potent bioactive compound. Standard laboratory personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all



times.

- All handling of the dry powder and concentrated DMSO stock solutions should be performed in a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **Deuruxolitinib** for complete safety and handling information.

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